

"experimental protocol for working with 2-Methoxy-4-(trifluoromethyl)benzonitrile"

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Compound of Interest

Compound Name: 2-Methoxy-4-(trifluoromethyl)benzonitrile

Cat. No.: B161379

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An Application Guide to **2-Methoxy-4-(trifluoromethyl)benzonitrile**: Properties, Handling, and Synthetic Protocols

Introduction

2-Methoxy-4-(trifluoromethyl)benzonitrile is a substituted aromatic compound of significant interest to the fields of medicinal chemistry, agrochemicals, and materials science. Its molecular architecture, featuring a nitrile (-CN), a methoxy (-OCH₃) ether, and a trifluoromethyl (-CF₃) group, provides a unique combination of electronic properties and reactive handles for chemical modification. The trifluoromethyl group, in particular, is a highly valued substituent in drug design for its ability to enhance metabolic stability, lipophilicity, and binding affinity.^[1] This document serves as a comprehensive technical guide for researchers, providing essential data on the compound's properties, detailed protocols for its safe handling, and validated experimental procedures for its synthetic transformations.

Physicochemical and Spectroscopic Profile

Accurate characterization is the foundation of any chemical protocol. The key properties of **2-Methoxy-4-(trifluoromethyl)benzonitrile** are summarized below.

Table 1: Physicochemical Properties

Property	Value	Reference
CAS Number	132927-08-3	[2][3]
Molecular Formula	C ₉ H ₆ F ₃ NO	[2][3]
Molecular Weight	201.15 g/mol	[2][3]

| Synonyms | 4-Cyano-3-methoxybenzotrifluoride, 2-Cyano-5-(trifluoromethyl)anisole |[2][3] |

Table 2: Spectroscopic Data for Characterization

Technique	Data	Source
¹ H NMR	Spectral data available for analysis.	[4]
¹³ C NMR	Spectral data available for analysis.	[4]
Mass Spectrometry	Spectral data available for analysis.	[4]
Infrared (IR)	Spectral data available for analysis.	[4]

Note: Researchers should always acquire their own analytical data to confirm the identity and purity of the material before use.

Safety, Handling, and Storage

Substituted benzonitriles, especially those containing fluorine groups, require careful handling. The general precautions for nitriles must be observed due to the potential for the release of hydrogen cyanide under acidic or thermal decomposition conditions.

Hazard Profile:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[5][6]

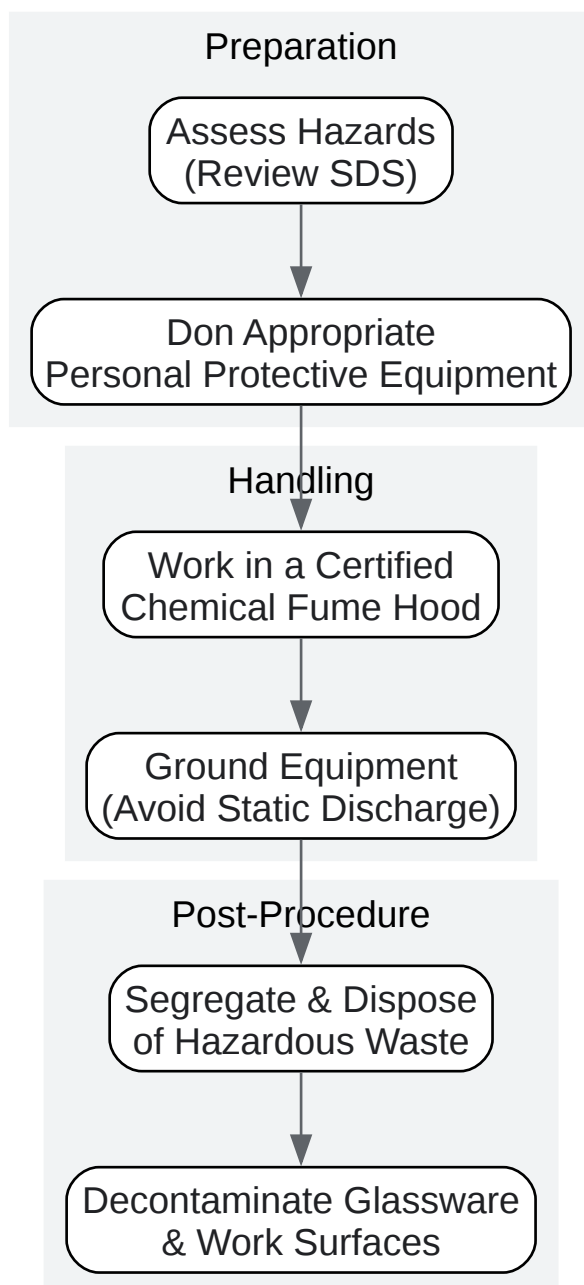
- Irritation: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[5]
[7]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166.[5]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat to prevent skin exposure.[5]
- Respiratory Protection: All handling should be performed in a certified chemical fume hood. If exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]

Handling and Storage Protocols:

- Ventilation: Always work in a well-ventilated area, preferably a chemical fume hood.[5][6]
- Incompatible Materials: Keep away from strong acids and oxidizing agents.[5]
- Storage Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated place.[5] The compound may be hygroscopic; storage under an inert atmosphere (e.g., argon or nitrogen) is recommended for long-term stability.
- Spill Management: In case of a spill, absorb the material with an inert absorbent (e.g., sand, vermiculite) and place it in a sealed container for disposal.[6]



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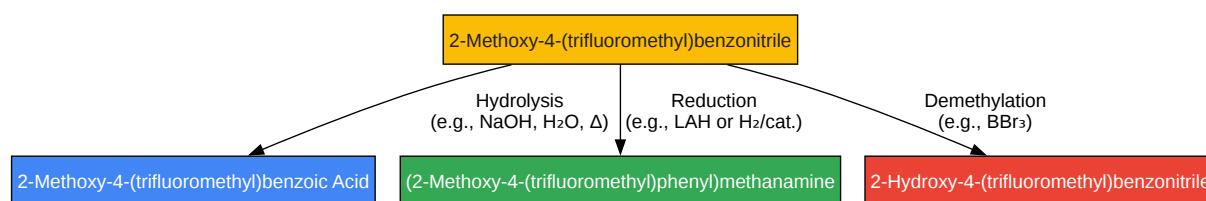
Caption: General laboratory safety workflow for handling chemical reagents.

Core Reactivity and Synthetic Applications

The synthetic utility of **2-Methoxy-4-(trifluoromethyl)benzonitrile** stems from the distinct reactivity of its three functional groups. The electron-withdrawing nature of the trifluoromethyl and nitrile groups deactivates the aromatic ring towards electrophilic substitution, while the

methoxy group is an activating, ortho-para director. This electronic interplay allows for selective transformations.

- Nitrile Group (-CN): A versatile functional group that can be hydrolyzed to a carboxylic acid, partially hydrolyzed to an amide, or reduced to a primary amine.
- Methoxy Group (-OCH₃): Can be cleaved using strong Lewis acids like boron tribromide (BBr₃) to yield a phenol.[8] This phenol is a valuable intermediate for introducing new functionalities via O-alkylation or other reactions.
- Aromatic Ring: While deactivated, it can still undergo nucleophilic aromatic substitution under specific conditions, particularly if a leaving group is present at an activated position.



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Sources

- 1. nbino.com [nbino.com]
- 2. chemwhat.com [chemwhat.com]
- 3. CAS 132927-08-3 | 2-Methoxy-4-(trifluoromethyl)benzonitrile - Synblock [synblock.com]

- 4. 2-METHOXY-4-(TRIFLUOROMETHYL)BENZONITRILE(132927-08-3) 1H NMR spectrum [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. synquestlabs.com [synquestlabs.com]
- 8. rsc.org [rsc.org]
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